

Diethyl 2-((phenylamino)methylene)malonate molecular weight and formula

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Compound of Interest

	Diethyl 2-
Compound Name:	((phenylamino)methylene)malonat
	e

Cat. No.: B188736

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An In-depth Technical Guide on **Diethyl 2-((phenylamino)methylene)malonate**

This document provides essential chemical data for **Diethyl 2-((phenylamino)methylene)malonate**, a compound frequently utilized in organic synthesis and medicinal chemistry research.

Core Chemical Properties

Diethyl 2-((phenylamino)methylene)malonate is a valuable synthetic intermediate, notably used in the construction of heterocyclic compounds.^[1] Its chemical properties are summarized below.

Quantitative Data Summary

The fundamental molecular data for **Diethyl 2-((phenylamino)methylene)malonate** are presented in the following table for clear reference.

Property	Value
Molecular Formula	$C_{14}H_{17}NO_4$ [1][2][3][4]
Molecular Weight	263.29 g/mol [1][2][3][4][5][6]
IUPAC Name	diethyl 2-(anilinomethylidene)propanedioate [1][6][7]
CAS Number	54535-22-7 [1][2][4][5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its primary molecular identifiers.

Logical relationship for Diethyl 2-((phenylamino)methylene)malonate

Diethyl 2-((phenylamino)methylene)malonate

has formula

Molecular Formula
 $C_{14}H_{17}NO_4$

has molecular weight

Molecular Weight
263.29 g/mol

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Compound Identity Relationship

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References

- 1. Diethyl 2-((phenylamino)methylene)malonate|54535-22-7 [benchchem.com]

- 2. chemscene.com [chemscene.com]
- 3. anaxlab.com [anaxlab.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Diethyl 2-((phenylamino)methylene)malonate | 54535-22-7 [sigmaaldrich.com]
- 6. 2-Phenylaminomethylene-malonic acid diethyl ester | C14H17NO4 | CID 264327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fluorochem.co.uk [fluorochem.co.uk]
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